

Application Notes and Protocols for In Vitro Experiments with MRX343

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Compound of Interest

Compound Name: MRX343

Cat. No.: B15557262

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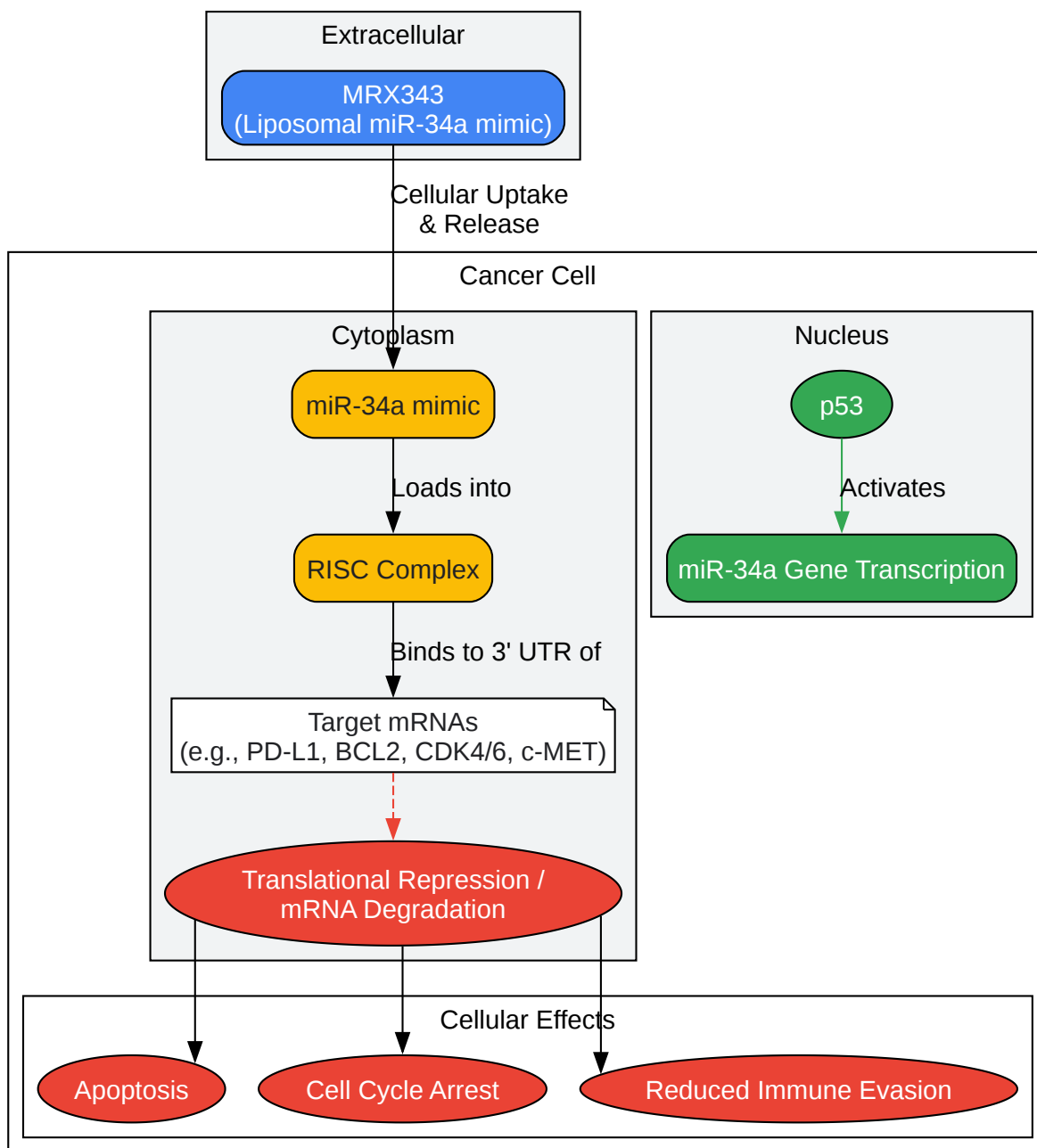
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro experimental protocols for evaluating the biological effects of **MRX343**, a liposomal miR-34a mimic. The following sections detail the mechanism of action, protocols for key experiments, and templates for data presentation.

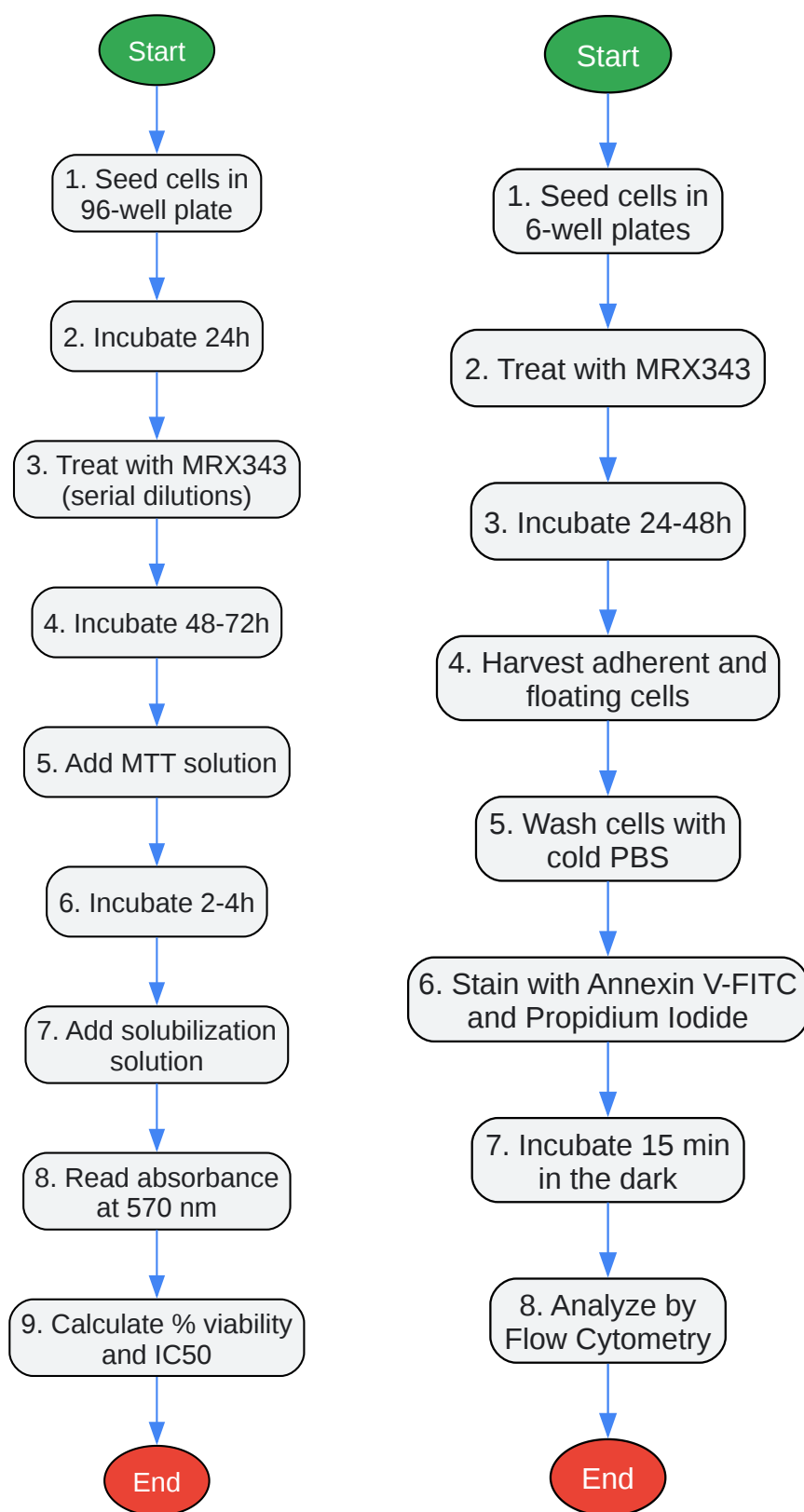
Introduction to MRX343

MRX343 is a pioneering microRNA therapeutic that delivers a synthetic mimic of the tumor suppressor microRNA, miR-34a, in a liposomal nanoparticle formulation (SMARTICLES®). Endogenous miR-34a is a critical regulator of multiple oncogenic pathways, and its expression is often suppressed in various cancers. By restoring miR-34a levels, **MRX343** aims to inhibit tumor growth, induce apoptosis, and modulate the tumor microenvironment. The primary mechanism of action involves the binding of the miR-34a mimic to the 3' untranslated region (3' UTR) of target messenger RNAs (mRNAs), leading to their translational repression or degradation.

Mechanism of Action: miR-34a Signaling Pathway

The miR-34a mimic delivered by **MRX343** integrates into the cell's RNA-induced silencing complex (RISC). This complex then targets a broad spectrum of oncogenes involved in cell cycle progression, proliferation, apoptosis, and immune evasion. Key validated targets of miR-34a include PD-L1 (CD274), c-MET, SIRT1, BCL2, and CDK4/6. Downregulation of these targets leads to cell cycle arrest, induction of apoptosis, and enhanced anti-tumor immune responses.





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